

# Application Notes and Protocols: Bispyrazolone Dyes in Textile Dyeing

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## Compound of Interest

Compound Name: Bispyrazolone

Cat. No.: B140274

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## Introduction

**Bispyrazolone** dyes are a class of synthetic colorants characterized by the presence of two pyrazolone rings linked together, often through an azo bridge. These dyes are valued in the textile industry for their ability to produce a wide spectrum of bright and intense colors, ranging from yellow to red and brown. Their versatile chemical structure allows for modifications that can enhance their affinity for various textile fibers and improve their fastness properties. This document provides detailed application notes and experimental protocols for the synthesis and application of **bispyrazolone** dyes in textile dyeing, with a focus on polyester, wool, and silk fibers.

## Synthesis of Bispyrazolone Dyes

The synthesis of **bispyrazolone** dyes typically involves a two-step process: the diazotization of an aromatic amine followed by the azo coupling of the resulting diazonium salt with a pyrazolone derivative.

## General Synthesis Protocol: Bis-azo Pyrazolone Dye

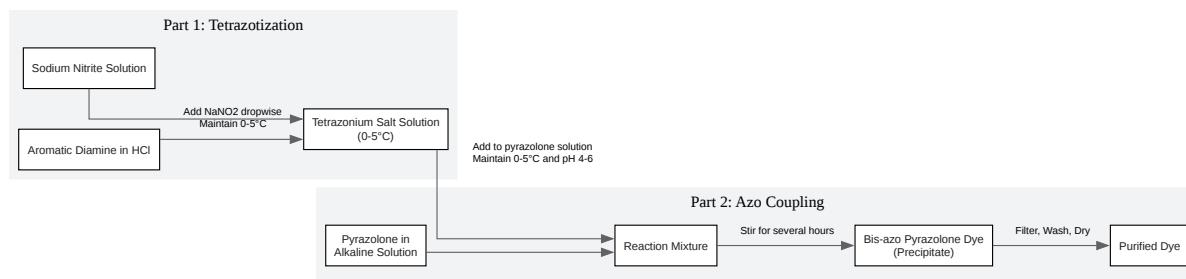
This protocol outlines the synthesis of a generic bis-azo pyrazolone dye, which can be adapted by selecting different aromatic diamines and pyrazolone coupling components.

### Part 1: Tetrazotization of an Aromatic Diamine

- Preparation of Diamine Solution: In a beaker, dissolve the aromatic diamine (e.g., 3,3'-methylene bis(2-amino-5-iodobenzoic acid)) in an aqueous solution of hydrochloric acid. Cool the mixture to 0-5°C in an ice bath with constant stirring.
- Preparation of Sodium Nitrite Solution: In a separate beaker, prepare a solution of sodium nitrite in cold water.
- Tetrazotization Reaction: Slowly add the sodium nitrite solution dropwise to the cold diamine solution. Maintain the temperature between 0-5°C throughout the addition to ensure the stability of the resulting tetrazonium salt. The completion of the reaction can be checked using starch-iodide paper (a blue-black color indicates excess nitrous acid).

## Part 2: Azo Coupling Reaction

- Preparation of Coupling Component Solution: Dissolve the pyrazolone coupling component (e.g., 1-phenyl-3-methyl-5-pyrazolone) in an aqueous alkaline solution (e.g., sodium hydroxide or sodium carbonate solution). Cool the solution to 0-5°C in an ice bath.
- Coupling: Slowly add the cold tetrazonium salt solution to the cold pyrazolone solution with vigorous stirring. Maintain the pH of the reaction mixture according to the specific requirements of the coupling component, typically in the range of 4-6 for this type of reaction.
- Precipitation and Isolation: Continue stirring the reaction mixture at 0-5°C for several hours to ensure complete coupling. The bis-azo pyrazolone dye will precipitate out of the solution.
- Purification: Filter the precipitated dye, wash it thoroughly with cold water to remove any unreacted starting materials and salts, and then dry it in a vacuum oven at a low temperature.

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**Caption:** General workflow for the synthesis of a bis-azo pyrazolone dye.

## Application in Textile Dyeing

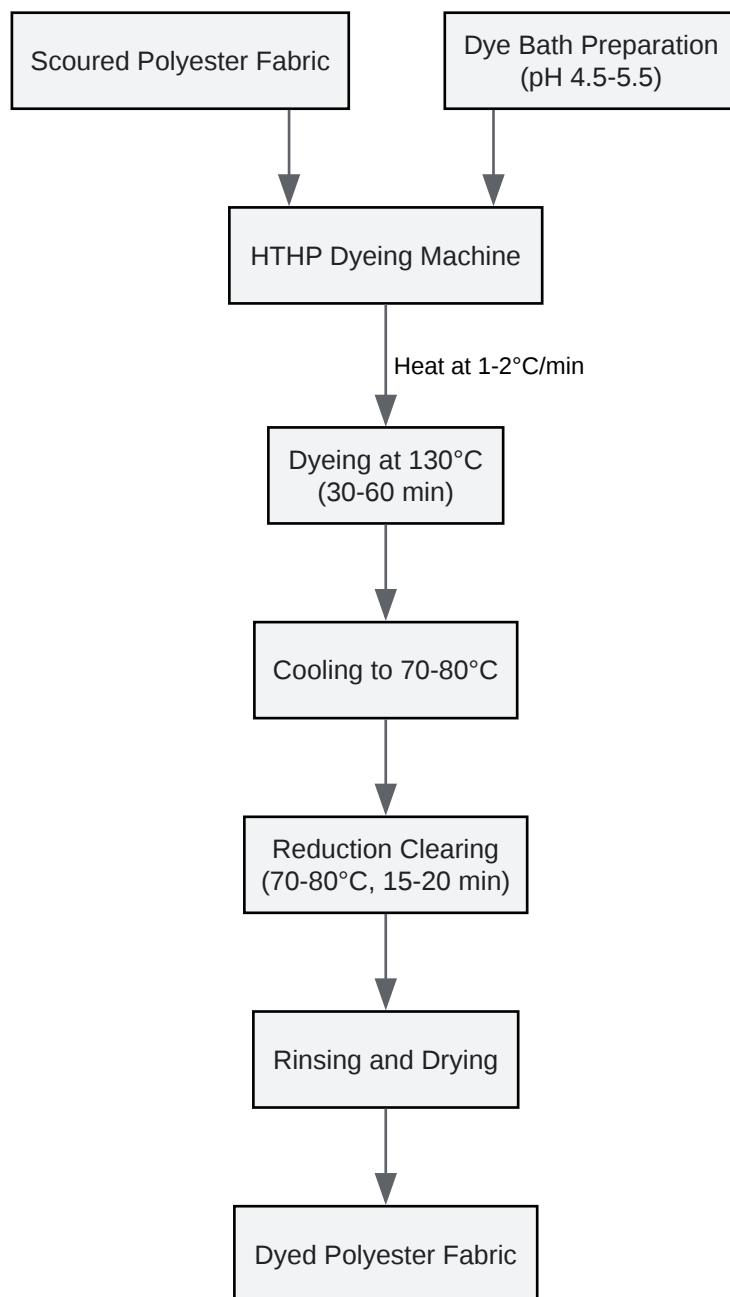
**Bispyrazolone** dyes can be applied to various textile fibers depending on their chemical structure. Non-ionic **bispyrazolones** are typically used as disperse dyes for hydrophobic fibers like polyester, while those containing acidic groups (e.g., sulfonic acid) are applied as acid dyes to protein fibers like wool and silk.

## Dyeing of Polyester with Disperse Bispyrazolone Dyes

### Experimental Protocol

- Fabric Preparation: Scour the polyester fabric with a solution of a non-ionic detergent and soda ash to remove any impurities, then rinse thoroughly and dry.
- Dye Bath Preparation:
  - Prepare a paste of the disperse **bispyrazolone** dye (1-3% on weight of fabric, o.w.f.) with a dispersing agent.

- Add this paste to a high-temperature, high-pressure (HTHP) dyeing machine containing water.
- Add acetic acid or a buffer to maintain the pH of the dye bath between 4.5 and 5.5.
- A leveling agent can be added to ensure uniform dyeing.
- The liquor ratio (ratio of the weight of the dye bath to the weight of the fabric) is typically set between 10:1 and 20:1.
- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at around 60°C.
  - Gradually raise the temperature to 130°C at a rate of 1-2°C per minute.
  - Maintain the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
  - Cool the dye bath down to 70-80°C before draining.
- Reduction Clearing: To remove unfixed dye from the fabric surface and improve fastness properties, a reduction clearing process is performed.
  - Treat the dyed fabric in a fresh bath containing sodium hydrosulfite (1-2 g/L) and caustic soda (1-2 g/L) at 70-80°C for 15-20 minutes.
- Final Rinsing and Drying: Rinse the fabric thoroughly with hot and then cold water, neutralize with a weak acid if necessary, and then dry.



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**Caption:** Experimental workflow for dyeing polyester with disperse **bispyrazolone** dyes.

## Dyeing of Wool and Silk with Acid Bispyrazolone Dyes

### Experimental Protocol

- Fabric Preparation: Pre-wet the wool or silk fabric in warm water.

- Dye Bath Preparation:
  - Dissolve the acid **bispyrazolone** dye (1-4% o.w.f.) in hot water.
  - Fill a dyeing vessel with water and add the dissolved dye.
  - Add acetic acid or formic acid to adjust the pH of the dye bath to 4-5 for wool and 5-6 for silk.
  - Add a leveling agent and Glauber's salt (sodium sulfate) to promote even dyeing. The liquor ratio is typically 20:1 to 40:1.
- Dyeing Cycle:
  - Introduce the wet fabric into the dye bath at a low temperature (around 40°C).
  - Gradually raise the temperature to a simmer (85-95°C for silk, near boiling for wool) over 30-45 minutes.
  - Maintain this temperature for 30-60 minutes, with gentle agitation to ensure level dyeing.
- Cooling and Rinsing:
  - Allow the dye bath to cool gradually before removing the fabric to prevent thermal shock, especially for wool.
  - Rinse the dyed fabric with warm and then cold water until the water runs clear.
- After-treatment (Optional): A cationic fixing agent can be applied in a fresh bath to improve wet fastness properties.
- Drying: Gently squeeze out excess water and air dry or tumble dry at a low temperature.

## Quantitative Data on Dyeing Performance

The performance of **bispyrazolone** dyes is evaluated based on their color yield (K/S value), dye exhaustion and fixation, and color fastness properties. The following tables summarize typical performance data for **bispyrazolone** dyes on different fibers.

Table 1: Color Fastness Properties of **Bispyrazolone** Dyes on Polyester

Dye Structure	Light Fastness (Xenon Arc)	Washing Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)	Sublimation Fastness (ISO 105-P01)
Bis-azo pyrazolone 1	4-5	5	4-5	4
Bis-azo pyrazolone 2	4	4-5	4	3-4
Bis-azo pyrazolone 3	5	5	5	4-5

Fastness ratings are on a scale of 1 to 5, where 5 is excellent.

Table 2: Dyeing Performance of Acid **Bispyrazolone** Dyes on Wool and Silk

Fiber	Dye Structure	% Exhaustion	% Fixation	K/S Value (at $\lambda_{max}$ )
Wool	Acid Bis-azo Pyrazolone A	85-92	75-85	15-20
Wool	Acid Bis-azo Pyrazolone B	88-95	80-90	18-22
Silk	Acid Bis-azo Pyrazolone A	90-96	82-90	12-18
Silk	Acid Bis-azo Pyrazolone B	92-98	85-93	14-19

## Experimental Protocols for Fastness Testing

Standardized methods are crucial for the reliable evaluation of dyed textiles. The following are brief descriptions of key fastness tests based on ISO standards.

#### 1. Color Fastness to Washing (ISO 105-C06)

- A specimen of the dyed fabric is stitched between two specified adjacent fabrics (multi-fiber strip).
- The composite specimen is washed in a soap or detergent solution under specified conditions of temperature, time, and mechanical agitation.
- The change in color of the specimen and the staining of the adjacent fabrics are assessed using grey scales.

#### 2. Color Fastness to Rubbing (ISO 105-X12)

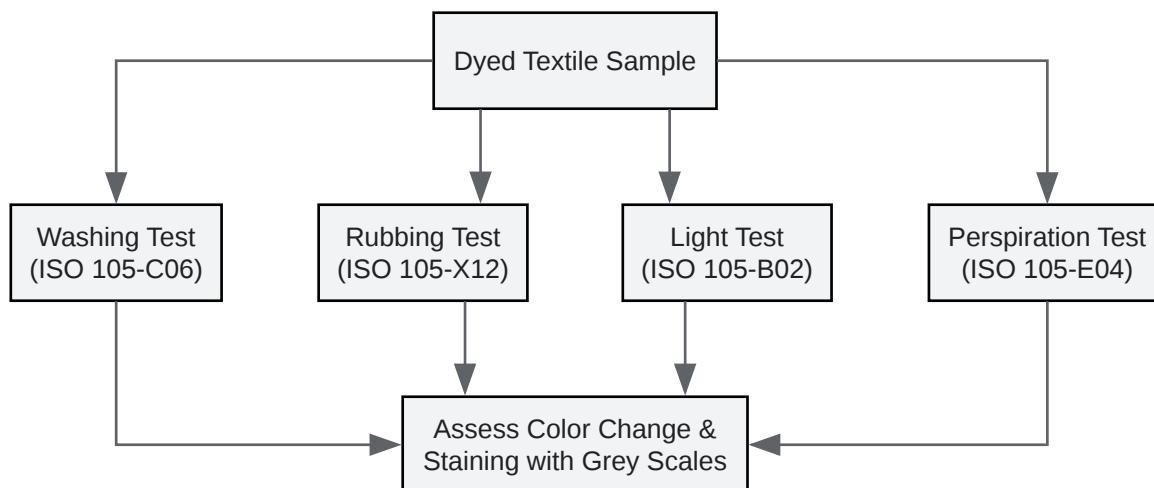
- A specimen of the dyed fabric is rubbed with a dry and a wet white cotton cloth under a specified pressure.
- The staining of the cotton cloths is assessed using the grey scale for staining.

#### 3. Color Fastness to Light (ISO 105-B02)

- A specimen of the dyed fabric is exposed to artificial light under specified conditions, alongside a set of blue wool references.
- The color fastness is assessed by comparing the fading of the specimen with that of the references.

#### 4. Color Fastness to Perspiration (ISO 105-E04)

- A specimen of the dyed fabric, in contact with adjacent fabrics, is treated with two different solutions (acidic and alkaline) that simulate perspiration.
- The specimens are subjected to a specified pressure and temperature for a set time.
- The change in color of the specimen and the staining of the adjacent fabrics are assessed using grey scales.

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**Caption:** Logical relationship of color fastness testing procedures.

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